

Essential Safety and Logistical Information for Handling 2,3-Dichlorobenzonitrile

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Compound of Interest

Compound Name: 2,3-Dichlorobenzonitrile

Cat. No.: B188945

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals like **2,3-Dichlorobenzonitrile** is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational plans for safe handling, and detailed disposal procedures.

Chemical Profile and Hazards

2,3-Dichlorobenzonitrile is a white powder that is harmful if swallowed, inhaled, or absorbed through the skin.^{[1][2]} It is known to cause irritation to the skin, eyes, and respiratory tract.^{[1][2]} Chronic exposure may lead to a "cyanide" rash and other symptoms due to the potential for metabolism to cyanide.^[1]

Hazard Classification	Description	GHS Pictograms
Acute Toxicity, Oral	Category 3	Danger
Skin Irritation	Category 2	Warning
Eye Irritation	Category 2A	Warning
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)	Warning

Personal Protective Equipment (PPE)

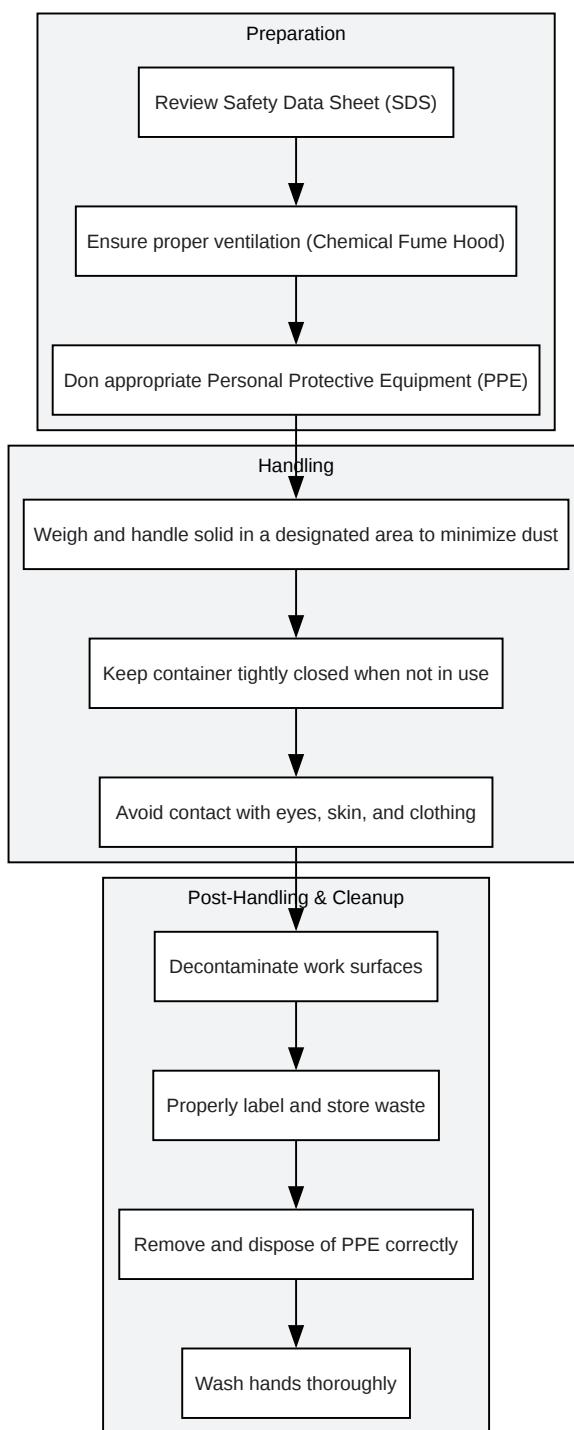
A multi-layered approach to PPE is crucial to minimize exposure risk. The following table outlines the recommended equipment for handling **2,3-Dichlorobenzonitrile**.

Body Part	Protection Level	Specific Recommendations
Respiratory	High	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended, especially if exposure limits are exceeded or irritation is experienced. [1] Work should be conducted in a chemical fume hood. [1]
Eyes & Face	High	Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166. [1] [2]
Skin	High	Wear appropriate protective gloves and clothing to prevent skin exposure. [1] [2] Nitrile or other chemically resistant gloves are suitable.
Body	High	Wear a lab coat or other protective clothing to prevent skin contact. [1]

Operational Plan for Safe Handling

A systematic workflow is essential for minimizing the risk of exposure and contamination.

Workflow for Safe Handling of 2,3-Dichlorobenzonitrile

[Click to download full resolution via product page](#)*Workflow for handling **2,3-Dichlorobenzonitrile**.*

Step-by-Step Handling Protocol:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before starting any work.
 - Ensure a properly functioning chemical fume hood is available and in use.[\[1\]](#)
 - Put on all required PPE as detailed in the table above.
- Handling:
 - Handle the solid material in a way that minimizes dust generation.[\[1\]](#)
 - Keep the container tightly sealed when not in use to prevent inhalation of any vapors or dust.[\[1\]](#)
 - Avoid all direct contact with the chemical.[\[1\]](#)
- Post-Handling & Cleanup:
 - After handling, decontaminate all work surfaces.
 - Segregate and store all waste in a clearly labeled, sealed container for hazardous waste.
 - Carefully remove PPE to avoid contaminating yourself. Dispose of single-use items in the designated hazardous waste stream.
 - Wash hands and any exposed skin thoroughly with soap and water after completing the work.[\[3\]](#)

Emergency and Disposal Plan

Immediate and appropriate action is critical in the event of an emergency.

Emergency Procedures

Exposure Type	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. [1]
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. If breathing is difficult, a trained individual may administer oxygen. Seek medical attention immediately. [4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention. [1]
Spill	For minor spills, and while wearing appropriate PPE, vacuum or sweep up the material and place it into a suitable, labeled disposal container. [1] Avoid generating dust. [1] Ensure the area is well-ventilated. [1] For major spills, evacuate the area and contact emergency services.

Disposal Plan

All waste containing **2,3-Dichlorobenzonitrile** must be treated as hazardous waste.

- Collection:
 - Collect all waste, including contaminated PPE and cleaning materials, in a designated and clearly labeled hazardous waste container.

- Ensure the container is compatible with the chemical and is kept tightly closed.
- Labeling and Storage:
 - Label the waste container with "Hazardous Waste" and the full chemical name: "**2,3-Dichlorobenzonitrile**".
 - Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal:
 - Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
 - Follow all local, state, and federal regulations for the disposal of toxic solid organic waste. The UN number for shipping is UN2811.[\[1\]](#)

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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